

(S,R,S)-AHPC-Me dihydrochloride solubility

issues and solutions

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: (S,R,S)-AHPC-Me dihydrochloride

Cat. No.: B6195602 Get Quote

Technical Support Center: (S,R,S)-AHPC-Me Dihydrochloride

Welcome to the technical support center for **(S,R,S)-AHPC-Me dihydrochloride**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during the handling and experimental use of this compound, with a particular focus on solubility.

Frequently Asked Questions (FAQs)

Q1: What is (S,R,S)-AHPC-Me dihydrochloride and what is its primary application?

(S,R,S)-AHPC-Me dihydrochloride is a high-affinity ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase.[1][2] Its primary application is in the development of Proteolysis Targeting Chimeras (PROTACs). As a VHL ligand, it forms one end of a PROTAC molecule, which recruits the VHL E3 ligase to a specific protein of interest (POI), leading to the ubiquitination and subsequent degradation of the POI by the proteasome. It has been utilized in the synthesis of PROTACs like ARV-771, which targets BET proteins for degradation.[1][2]

Q2: I am having trouble dissolving **(S,R,S)-AHPC-Me dihydrochloride**. What are the recommended solvents?







(S,R,S)-AHPC-Me dihydrochloride exhibits good solubility in aqueous solutions and some organic solvents. For in vitro studies, Dimethyl Sulfoxide (DMSO) and water are the most common solvents. For in vivo applications, more complex solvent systems are required. Please refer to the tables and protocols below for detailed information. It is often necessary to use sonication or gentle warming to achieve complete dissolution.[2]

Q3: Is there a difference in solubility between the dihydrochloride and hydrochloride salts of (S,R,S)-AHPC-Me?

Yes, the salt form can influence the solubility of the compound. The dihydrochloride salt is generally more soluble in aqueous solutions like PBS compared to the monohydrochloride salt. Always refer to the specific product datasheet for the solubility information corresponding to the particular salt form you are using. This guide primarily focuses on the dihydrochloride salt, but comparative data is provided where available.

Q4: How should I store the solid compound and my stock solutions?

Solid **(S,R,S)-AHPC-Me dihydrochloride** should be stored at -20°C, sealed, and protected from moisture.[2] Stock solutions in DMSO or water should be aliquoted and stored at -80°C for long-term storage (up to 6 months) or -20°C for shorter periods (up to 1 month).[2] Avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Troubleshooting & Optimization

Check Availability & Pricing

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon storage.	Solvent has absorbed moisture (especially DMSO).	Use fresh, anhydrous DMSO for preparing stock solutions. Ensure vials are tightly sealed.
Exceeded solubility limit.	Prepare a less concentrated stock solution. Refer to the solubility tables below.	
Improper storage.	Aliquot stock solutions and store at -80°C. Avoid repeated freeze-thaw cycles.	-
Cloudiness or precipitation when diluting stock solution into aqueous media for in vitro assays.	Compound crashing out of solution.	Ensure the final concentration of the organic solvent (e.g., DMSO) in your aqueous buffer is low and compatible with your experimental system.
Buffer incompatibility.	Test the solubility in a small volume of your final assay buffer before preparing a large batch.	
Inconsistent experimental results.	Incomplete dissolution of the compound.	Ensure the compound is fully dissolved before use. Utilize sonication or gentle warming (e.g., to 60°C for DMSO) as recommended in the protocols. [2] Visually inspect the solution for any particulate matter.
Degradation of the compound.	Prepare fresh working solutions for each experiment from a frozen stock. Avoid prolonged storage of diluted solutions.	



Data Presentation: Solubility

In Vitro Solubility

Solvent	(S,R,S)-AHPC-Me dihydrochloride	(S,R,S)-AHPC-Me hydrochloride	Notes
Water	100 mg/mL (193.23 mM)[2]	100 mg/mL (207.88 mM)[1]	Sonication is recommended.[1][2]
DMSO	50 mg/mL (96.62 mM) [2]	100 mg/mL (207.88 mM)[1]	Sonication and warming to 60°C may be required.[2] Use freshly opened DMSO as it is hygroscopic.[1] [2]
PBS	100 mg/mL (193.23 mM)[1]	Not specified	Sonication is recommended.[1]

In Vivo Formulation Solubility

Formulation	Achievable Concentration	Resulting Solution
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 5 mg/mL (9.66 mM)	Clear solution[1]
10% DMSO, 90% (20% SBE- β-CD in saline)	≥ 5 mg/mL (9.66 mM)	Clear solution[1]
10% DMSO, 90% corn oil	≥ 5 mg/mL (9.66 mM)	Clear solution[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

 Weighing: Accurately weigh out the required amount of (S,R,S)-AHPC-Me dihydrochloride (Molecular Weight: 517.51 g/mol). For 1 mL of a 10 mM stock solution, you will need 5.175 mg.



- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to the solid compound.
- Dissolution: Vortex the solution briefly. If the compound is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes. If necessary, warm the solution to 60°C with intermittent vortexing until a clear solution is obtained.[2]
- Storage: Once fully dissolved, aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C.

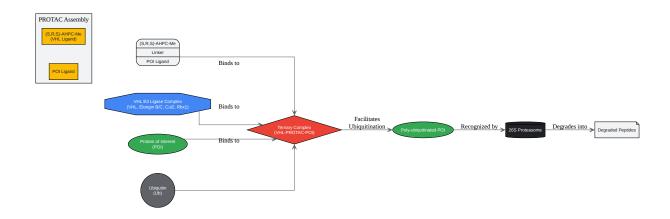
Protocol 2: Preparation of an In Vivo Formulation (Example: 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline)

This protocol is for preparing 1 mL of a 5 mg/mL working solution.

- Prepare Stock Solution: Prepare a 50 mg/mL stock solution of (S,R,S)-AHPC-Me dihydrochloride in DMSO as described in Protocol 1.
- Solvent Mixture Preparation: a. In a sterile conical tube, add 100 μL of the 50 mg/mL DMSO stock solution. b. Add 400 μL of PEG300 and mix thoroughly by vortexing. c. Add 50 μL of Tween-80 and vortex again until the solution is homogeneous. d. Add 450 μL of saline and vortex for a final time to ensure a clear, uniform solution.[1]
- Administration: This formulation should be prepared fresh on the day of use.

Visualizations Signaling Pathway: PROTAC-Mediated Protein Degradation via VHL Recruitment



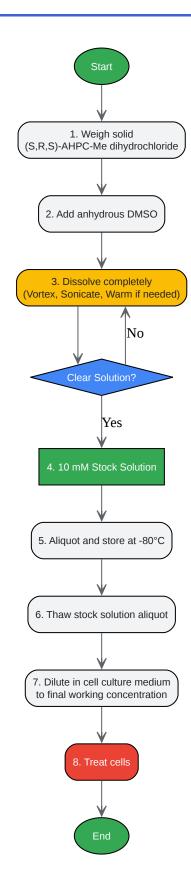


Click to download full resolution via product page

Caption: PROTAC-mediated protein degradation pathway.

Experimental Workflow: Preparing (S,R,S)-AHPC-Me Dihydrochloride for In Vitro Cell-Based Assays





Click to download full resolution via product page

Caption: Workflow for preparing solutions for in vitro assays.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [(S,R,S)-AHPC-Me dihydrochloride solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b6195602#s-r-s-ahpc-me-dihydrochloride-solubility-issues-and-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com